

An In-depth Technical Guide to the Chemical and Physical Properties of Sequoyitol

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Compound of Interest

Compound Name: Sequoyitol

Cat. No.: B191853

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Introduction

Sequoyitol, also known as 5-O-methyl-myo-inositol, is a naturally occurring cyclitol, a type of sugar alcohol. It is found in a variety of plants, including soybeans (*Glycine max*) and various species of mistletoe.^[1] As a derivative of myo-inositol, the most abundant inositol isomer in nature, **sequoyitol** has garnered significant interest in the scientific community, particularly for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical and physical properties of **sequoyitol**, detailed experimental protocols for its analysis, and insights into its biological significance, with a focus on its role in insulin signaling pathways.

Chemical and Physical Properties

Sequoyitol is a white to off-white solid powder. Its chemical structure consists of a myo-inositol ring with a methyl group attached to the hydroxyl group at the 5th carbon position.

Table 1: General and Chemical Properties of Sequoyitol

Property	Value	Source(s)
Systematic Name	(1R,2S,4R,5S)-6-methoxycyclohexane-1,2,3,4,5-pentol	[1]
Common Synonyms	5-O-Methyl-myo-inositol, 1D-5-O-Methyl-myo-inositol	[1]
Molecular Formula	C ₇ H ₁₄ O ₆	[1]
Molecular Weight	194.18 g/mol	[1]
CAS Number	523-92-2	[1]
Appearance	White to off-white solid powder	MedChemExpress

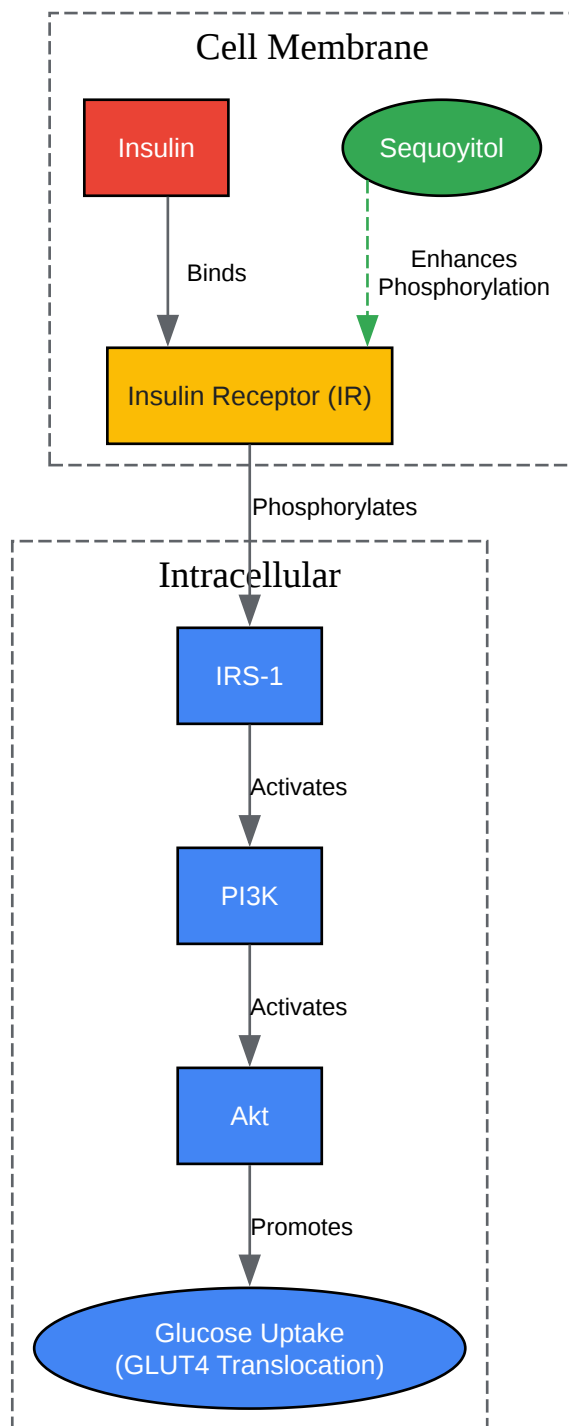
Table 2: Physical and Spectroscopic Properties of Sequoyitol

Property	Value	Source(s)
Melting Point	241-244 °C	ChemBK
Boiling Point	317.2 °C at 760 mmHg	ChemBK
Solubility	Soluble in DMSO and pyridine; Slightly soluble in methanol; Highly soluble in water.	ChemBK, MedChemExpress
Optical Rotation [α] _D	Data not available in the searched literature.	
¹ H NMR Data	Specific data for Sequoyitol is not readily available. Data for the parent compound, myo- inositol, is available for reference.	
¹³ C NMR Data	Specific data for Sequoyitol is not readily available. Data for the parent compound, myo- inositol, is available for reference.	
FT-IR Data	Specific data for Sequoyitol is not readily available. Data for the parent compound, myo- inositol, is available for reference.	
Mass Spectrometry Data	Predicted GC-MS data is available, but experimental data is not readily available.	[2]
Crystal Structure Data	Data not available in the searched literature.	

Experimental Protocols

General Protocol for Extraction and Purification of Inositols from Plant Material

While a specific, detailed protocol for the isolation of **sequoyitol** was not found in the reviewed literature, a general procedure for the extraction and purification of inositols from plant sources, such as soybeans, can be adapted. This typically involves solvent extraction followed by chromatographic purification.



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References

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- 2. hmdb.ca [hmdb.ca]
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